

Personal protective equipment for handling GSK329

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Compound of Interest

Compound Name: GSK329

Cat. No.: B15611421

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Essential Safety and Handling Guide for GSK329

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the potent and selective TNNI3K inhibitor, **GSK329**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling **GSK329**, especially in its powdered form, a comprehensive approach to personal protection is mandatory to prevent inhalation, dermal, and ocular exposure. The following PPE is required:

- **Respiratory Protection:** A NIOSH-approved respirator is essential to prevent inhalation of the powdered compound.
- **Eye and Face Protection:** Safety glasses with side shields or chemical splash goggles are required. A face shield should be worn when there is a risk of splashing.
- **Hand Protection:** Use compatible, chemical-resistant gloves. It is advisable to double-glove.
- **Body Protection:** A lab coat is mandatory. For operations with a higher risk of contamination, disposable coveralls are recommended.

- Foot Protection: Closed-toe shoes are required in all laboratory settings.

Operational Plan for Handling GSK329

1. Preparation and Engineering Controls:

- All handling of powdered **GSK329** must be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
- Prepare all necessary equipment and reagents before handling the compound to streamline the process and minimize time spent in direct proximity to the substance.

2. Weighing and Reconstitution:

- When weighing the powdered form of **GSK329**, use a dedicated, clean weighing vessel.
- To reconstitute, slowly add the recommended solvent to the vial containing **GSK329**. Avoid vigorous shaking to prevent aerosolization. **GSK329** is soluble in DMSO and ethanol.

3. Experimental Use:

- Clearly label all solutions containing **GSK329** with the compound name, concentration, solvent, and date of preparation.
- When transferring solutions, use appropriate volumetric pipettes to ensure accuracy and prevent spillage.

Disposal Plan

Proper disposal of **GSK329** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

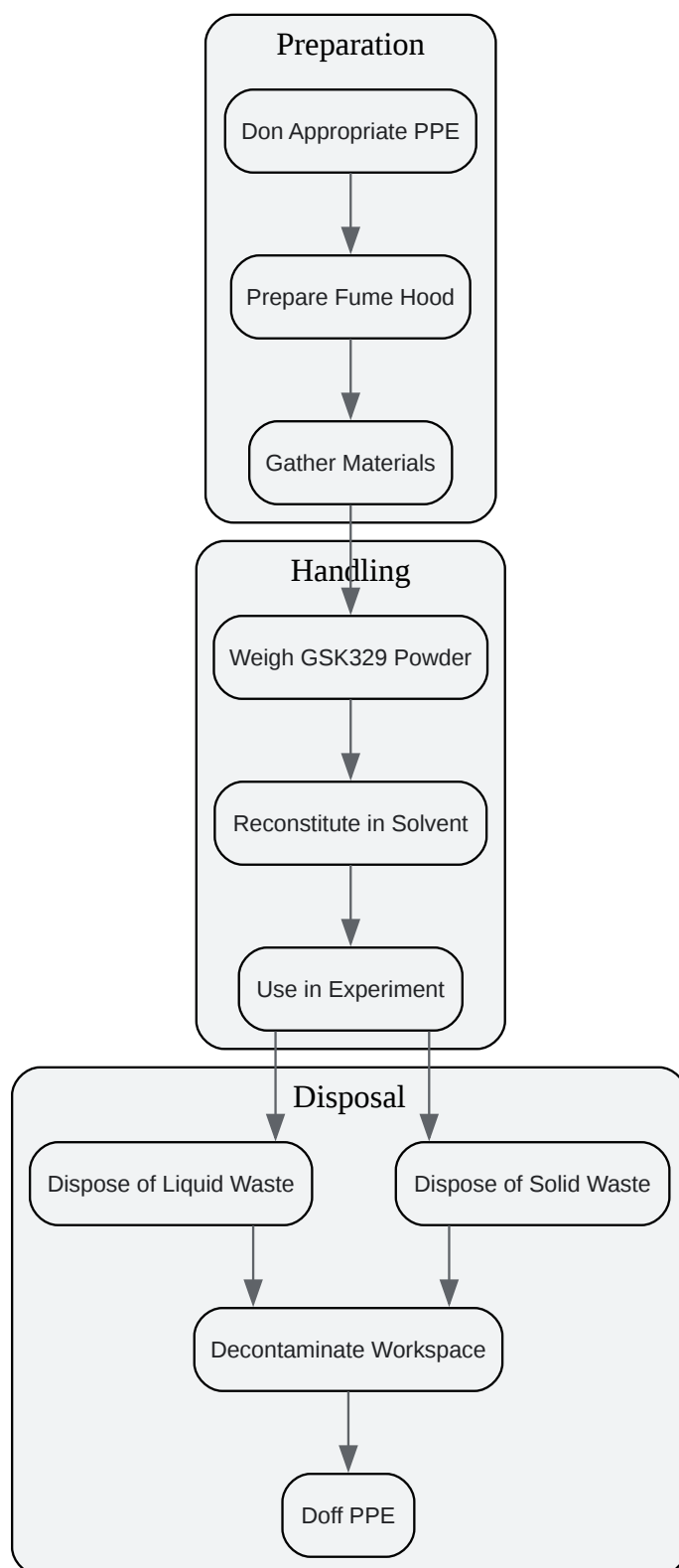
- Chemical Waste: All solutions and unused powdered **GSK329** must be disposed of as hazardous chemical waste.^{[1][2]}

- **Contaminated Materials:** Any materials that have come into contact with **GSK329**, such as pipette tips, weighing paper, gloves, and empty vials, must be disposed of in a designated hazardous waste container.[\[3\]](#)[\[4\]](#)
- **Container Rinsing:** The initial rinse of any container that held **GSK329** must be collected and disposed of as hazardous waste.[\[1\]](#)[\[3\]](#) For containers of highly toxic chemicals, the first three rinses should be collected.[\[1\]](#)
- **Regulatory Compliance:** All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Ensure that waste containers are properly labeled, kept closed, and stored in a designated area.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Property	Value
Molecular Weight	472.25 g/mol
Formula	C19H14Cl2F3N5O2
IC50	10 nM for TNNI3K
Purity	≥98% (HPLC)
Storage Temperature	-20°C

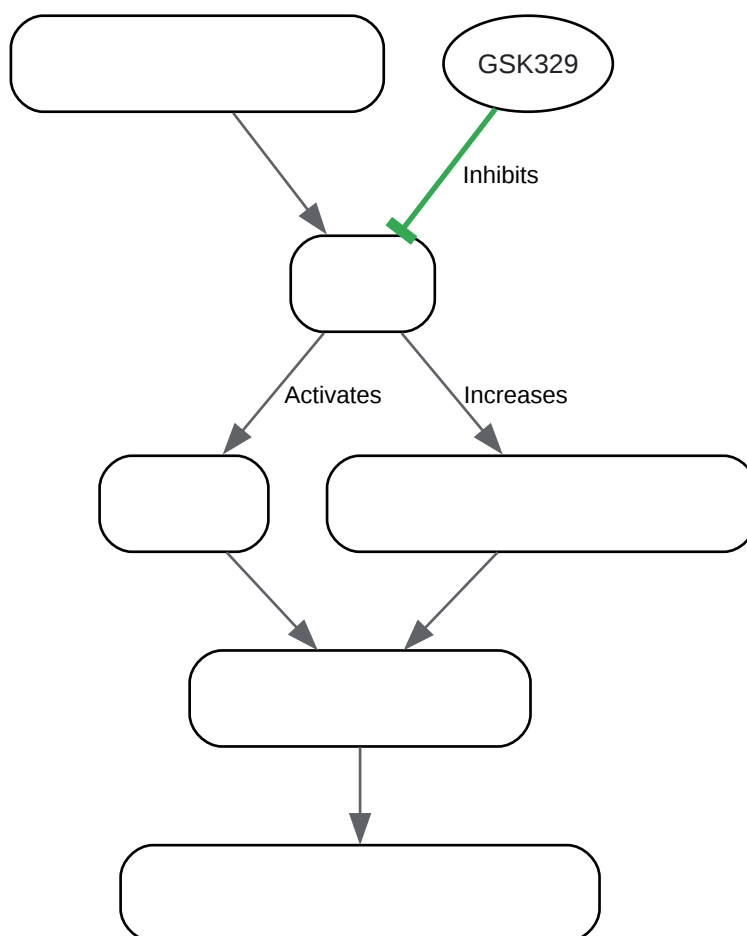
Experimental Workflow for Handling GSK329



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Caption: A procedural workflow for the safe handling of **GSK329** in a laboratory setting.

TNNI3K Signaling Pathway



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Caption: The inhibitory effect of **GSK329** on the TNNI3K signaling pathway in the context of cardiac stress.

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